

12-Bromododecanoic acid safety data WGK 3

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Compound Focus: 12-Bromododecanoic Acid

CAS No.: 73367-80-3

Cat. No.: S577883

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Chemical Safety Data Summary

The table below summarizes the key safety and identification information for **12-Bromododecanoic acid** from the supplier data sheets.

Property	Specification / Value
CAS Number	73367-80-3 [1] [2]
Molecular Formula	C ₁₂ H ₂₃ BrO ₂ [1] [2]
Molecular Weight	279.22 g/mol [1] [2]
Purity	≥ 97% [1] [2]
Melting Point	52-55 °C (lit.) [1]
Flash Point	110 °C (closed cup) [1]
Water Hazard Class (WGK)	WGK 3 (Severe hazard to waters) [1] [2]
RIDADR Transport Code	NONH (Not restricted for transport) [2]
Personal Protective Equipment (PPE)	Eyeshields, Gloves, type N95 (US) respirator [1]

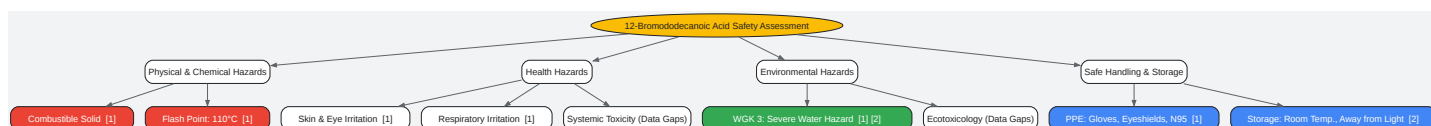
Property	Specification / Value
Storage	Store at room temperature, protected from light [2]
Shelf Life	2 years [2]

Interpretation of WGK 3 and Safety Information

- **Meaning of WGK 3:** The classification **WGK 3** signifies that **12-Bromododecanoic acid** is considered a substance that poses a **severe hazard to aquatic environments**. This necessitates stringent handling procedures to prevent any release into waterways or the environment [1] [2].
- **Limited Toxicological Data:** The available search results do not contain detailed toxicological studies (e.g., LD50, specific target organ toxicity, or full ecotoxicological data) that underpin the WGK 3 classification. The safety data is presented in a summary format.

Framework for a Comprehensive Safety Assessment

To build a complete safety profile for your research, the following diagram outlines the key areas you would need to investigate.



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> Framework for comprehensively assessing the safety of **12-Bromododecanoic acid**, highlighting known data and identified gaps.

Recommendations for Further Research

Given the identified data gaps, here are concrete steps you can take to acquire the necessary in-depth information:

- **Consult Full Safety Data Sheets (SDS):** The summaries in the search results are not a substitute for the complete, legally mandated SDS. You should obtain the latest SDS directly from your chemical supplier (e.g., Sigma-Aldrich [1]) or other manufacturers.
- **Perform a Literature Review:** Conduct a thorough search in scientific databases (like SciFinder, Reaxys, or PubMed) for peer-reviewed journal articles. Search for terms such as "**12-Bromododecanoic acid toxicity**," "**alkyl bromoacid ecotoxicology**," or "**brominated fatty acid safety**."
- **Investigate Read-Across Data:** As a starting point for hazard prediction, you could consider a **read-across assessment** with the related compound **1,12-Dibromododecane** (CAS 3344-70-5), which is also classified with WGK 3 [3]. However, any read-across hypothesis must be critically evaluated and supported by data.

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References

1. 12-Bromododecanoic acid 97 73367-80-3 [sigmaaldrich.com]
2. 12-bromododecanoic acid CAS 73367-80-3 [watson-int.com]
3. 1,12-Dibromododecane | CAS#:3344-70-5 [chemsrc.com]

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